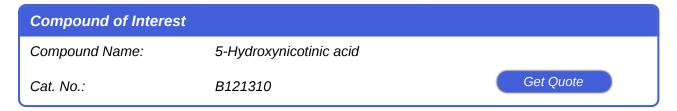


# 5-Hydroxynicotinic Acid: A Technical Guide to its Discovery, Chemistry, and Biological Significance

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**5-Hydroxynicotinic acid**, a pyridine derivative, has garnered interest in various scientific fields for its role as a versatile chemical intermediate and biologically active molecule. This technical guide provides a comprehensive overview of its discovery, history, physicochemical properties, and synthesis. Furthermore, it delves into its known biological roles, particularly its involvement in enzymatic pathways, and provides detailed experimental protocols and workflows relevant to its study.

#### **Discovery and History**

The discovery of **5-Hydroxynicotinic acid** is intricately linked to the broader exploration of pyridine chemistry. While a definitive first synthesis or isolation in historical literature remains elusive, its study is a part of the extensive research into nicotinic acid (Vitamin B3) and its derivatives that began in the early 20th century. Early investigations into the synthesis and properties of various substituted pyridines likely led to the eventual characterization of **5-Hydroxynicotinic acid**. Its significance grew with the understanding of its utility as a precursor for more complex molecules in medicinal chemistry and as a tool for studying enzymatic mechanisms.[1]



# **Physicochemical Properties**

A thorough understanding of the physicochemical properties of **5-Hydroxynicotinic acid** is essential for its application in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>	[1]
Molecular Weight	139.11 g/mol	[1]
CAS Number	27828-71-3	[1]
Appearance	White to off-white to yellow solid/powder to crystal	[2]
Melting Point	299 °C	[2]
Boiling Point (Predicted)	519.3 ± 35.0 °C	[2]
Density (Predicted)	1.485 ± 0.06 g/cm <sup>3</sup>	[2]
pKa (Predicted)	2.08 ± 0.10	[2]
Solubility	Soluble in water.	[3]
Storage Temperature	Room Temperature (Inert atmosphere)	[2]

# **Synthesis and Experimental Protocols**

Several synthetic routes to **5-Hydroxynicotinic acid** have been reported. A common and well-documented method involves the nucleophilic substitution of 5-bromonicotinic acid.

# **Synthesis from 5-Bromonicotinic Acid**

This method provides a reliable route to **5-Hydroxynicotinic acid**.

Reaction Scheme:

**Detailed Experimental Protocol:** 



- Reagents and Materials:
  - 5-Bromonicotinic acid (10.1 g, 0.05 mol)
  - Sodium hydroxide (NaOH) (10 g)
  - Copper sulfate pentahydrate (CuSO<sub>4</sub>·5H<sub>2</sub>O) (3.1 g)
  - Copper powder (0.42 g)
  - Sodium sulfide hydrate (Na<sub>2</sub>S·xH<sub>2</sub>O) (4.8 g)
  - Concentrated hydrochloric acid (HCI)
  - Distilled water

#### Procedure:

- Dissolve 10 g of NaOH in 63 mL of water in a reaction flask.
- To this solution, add 10.1 g of 5-bromonicotinic acid, 3.1 g of copper sulfate pentahydrate, and 0.42 g of copper powder.
- Stir the reaction mixture vigorously and heat under reflux for 30 hours.
- After reflux, cool the mixture to room temperature.
- Add 4.8 g of sodium sulfide hydrate and continue stirring overnight.
- Heat the mixture to 70 °C and filter to remove the copper sulfide precipitate.
- Cool the filtrate and acidify with concentrated hydrochloric acid to a pH of 3.
- A white precipitate of **5-Hydroxynicotinic acid** will form.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.

# **Biological Significance and Signaling Pathways**



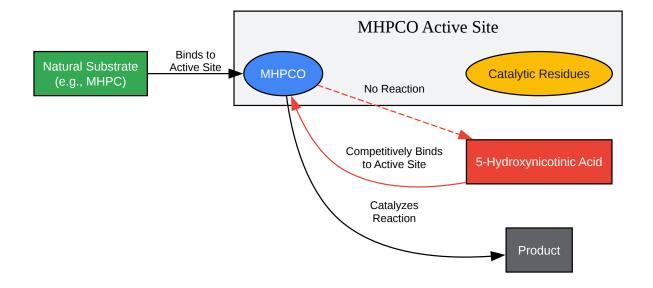
**5-Hydroxynicotinic acid** is recognized for its role as a metabolite and its interaction with specific enzymes. Its structural similarity to other biologically important pyridine derivatives makes it a subject of interest in metabolic and signaling pathway research.

# Interaction with 2-methyl-3-hydroxypyridine-5-carboxylic acid oxygenase (MHPCO)

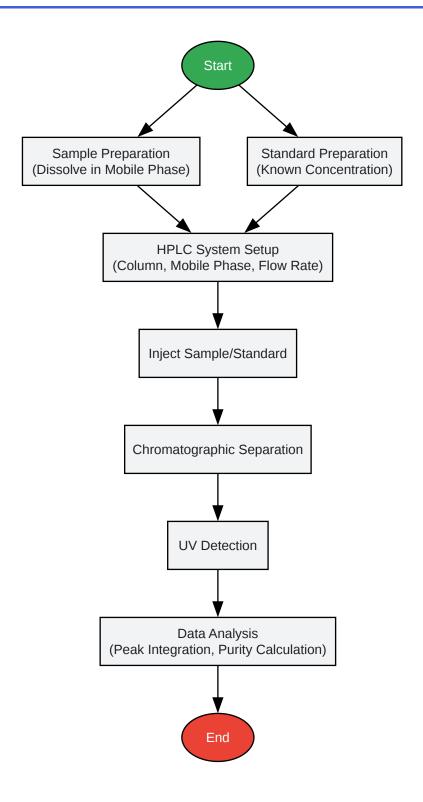
**5-Hydroxynicotinic acid** is a known substrate analog and competitive inhibitor of the flavoprotein 2-methyl-3-hydroxypyridine-5-carboxylic acid oxygenase (MHPCO). This enzyme is involved in the degradation of Vitamin B6. The study of how **5-Hydroxynicotinic acid** binds to and is processed by MHPCO provides valuable insights into the enzyme's catalytic mechanism.

Below is a diagram illustrating the interaction of **5-Hydroxynicotinic acid** with the MHPCO active site, preventing the binding of the natural substrate.

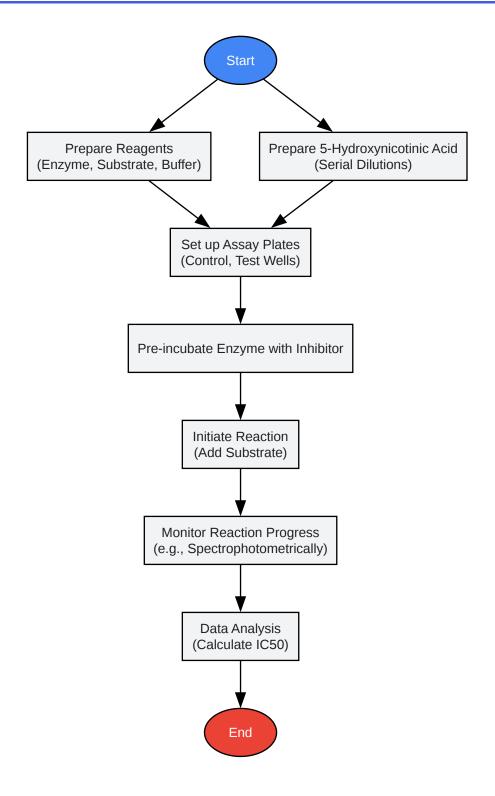












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